# In Vitro Diagnostic (IVD) Applications of DAOS: Application Notes and Protocols

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***Compound of Interest***

*Compound Name:* *DAOS*

*Cat. No.:* *B1632068*

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## Introduction

N-Ethyl-N-(2-hydroxy-3-sulfopropyl)-3,5-dimethoxyaniline sodium salt (**DAOS**) is a highly water-soluble aniline derivative that serves as a Trinder's reagent. In the field of in vitro diagnostics (IVD), **DAOS** is a crucial component in many enzymatic colorimetric assays. Its primary function is as a chromogenic substrate in peroxidase-coupled reactions, enabling the quantification of hydrogen peroxide ($H_2O_2$). The intensity of the color produced is directly proportional to the concentration of the analyte being measured.

This document provides detailed application notes and protocols for the use of **DAOS** in a common IVD application: the quantitative determination of triglycerides in serum and plasma.

## Principle of the Assay

The enzymatic determination of triglycerides involves a series of coupled reactions. First, triglycerides in the sample are hydrolyzed by lipoprotein lipase (LPL) into glycerol and free fatty acids. The glycerol is then phosphorylated by glycerol kinase (GK) to glycerol-3-phosphate.

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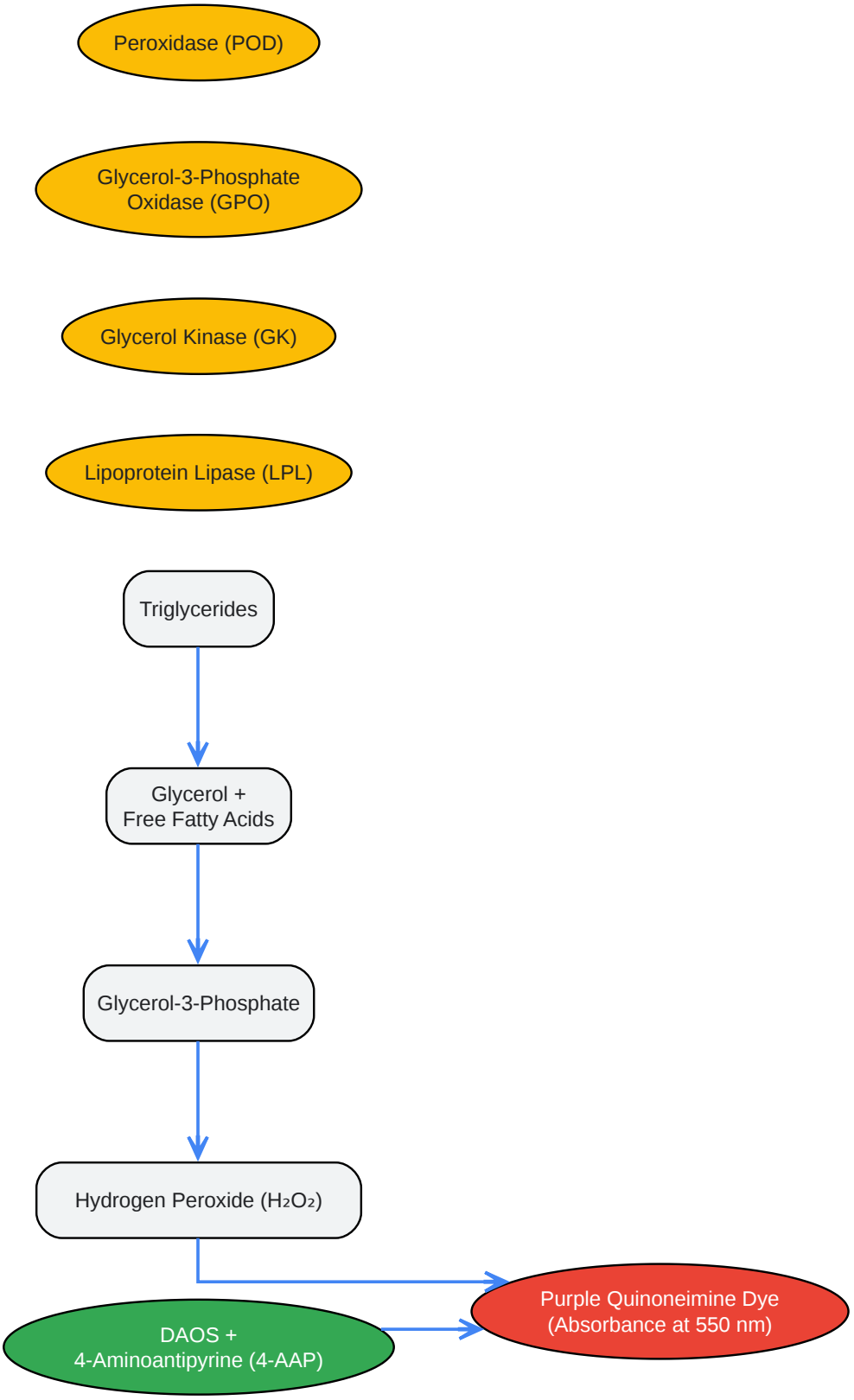
Subsequently, glycerol-3-phosphate oxidase (GPO) catalyzes the oxidation of glycerol-3-phosphate, producing dihydroxyacetone phosphate and hydrogen peroxide ($H_2O_2$).

Finally, in the presence of peroxidase (POD), the generated $H_2O_2$ oxidatively couples with **DAOS** and 4-aminoantipyrine (4-AAP) to form a purple-colored quinoneimine dye. The absorbance of this dye, measured at a specific wavelength, is proportional to the concentration of triglycerides in the sample.

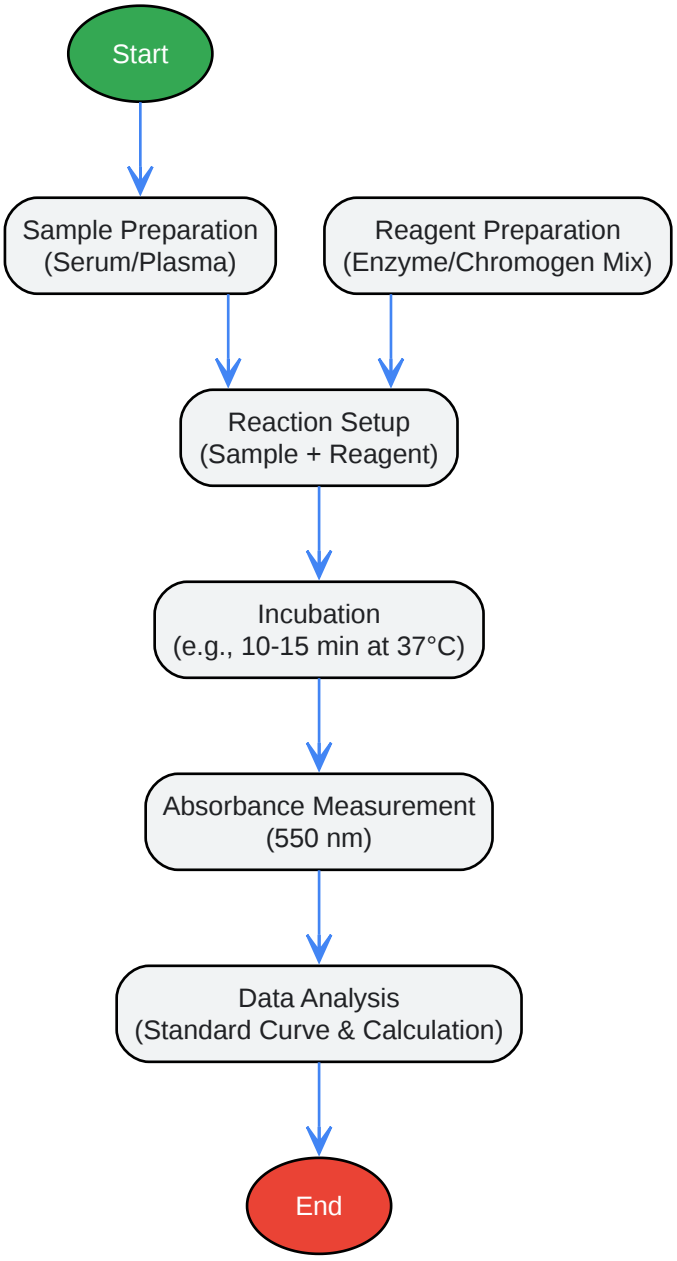
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the reaction pathway and the general experimental workflow for the enzymatic colorimetric assay of triglycerides using **DAOS**.

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